

Essential Guide to the Safe Disposal of Hydroxy-PEG2-(CH₂)₂-Boc

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Compound of Interest

Compound Name: **Hydroxy-PEG2-(CH₂)₂-Boc**

Cat. No.: **B1673968**

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents is a cornerstone of laboratory safety and environmental responsibility. This guide provides detailed, step-by-step procedures for the safe disposal of **Hydroxy-PEG2-(CH₂)₂-Boc**, a bifunctional PROTAC linker, ensuring compliance and minimizing risk.

1. Hazard Assessment and Safety Precautions

While a specific Safety Data Sheet (SDS) for **Hydroxy-PEG2-(CH₂)₂-Boc** is not readily available, an assessment based on structurally similar polyethylene glycol (PEG) derivatives and Boc-protected amines provides a foundational understanding of its potential hazards. As a PROTAC linker, it is prudent to handle this compound with care, assuming it may have biological activity.^[1]

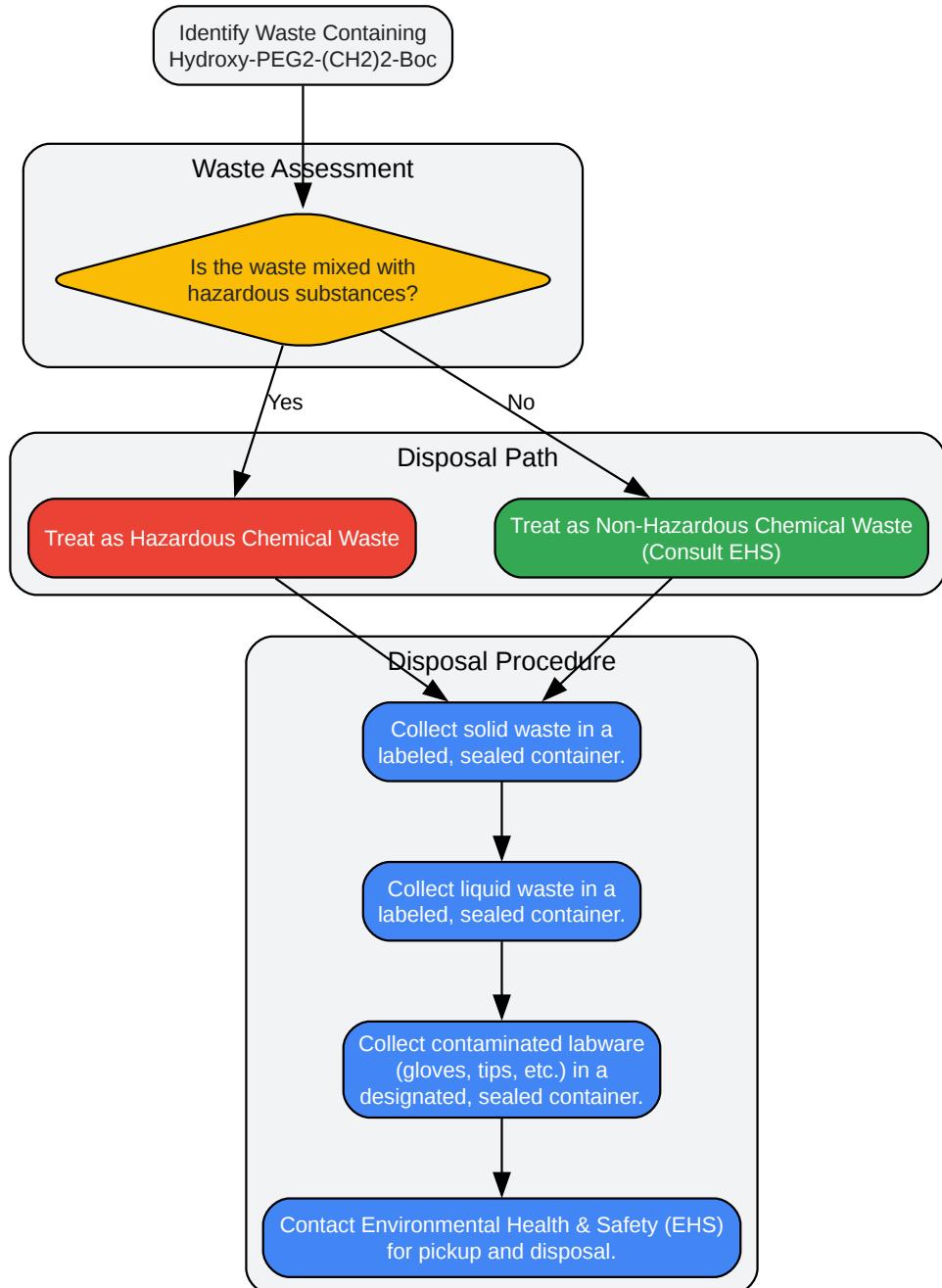
Key Safety and Handling Data Summary

Parameter	Information	Source
Chemical Name	Hydroxy-PEG2-(CH ₂) ₂ -Boc	N/A
Synonyms	tert-butyl (2-(2-hydroxyethoxy)ethyl)carbamate	[2]
CAS Number	139115-91-6	[2]
Molecular Formula	C ₉ H ₁₉ NO ₄	[2]
Potential Hazards	May be harmful if inhaled, swallowed, or absorbed through the skin. May cause eye, skin, and respiratory tract irritation. The toxicological properties have not been thoroughly investigated.	[3] [4]
Personal Protective Equipment (PPE)	Safety glasses with side shields, chemical-resistant gloves (e.g., nitrile), and a lab coat should be worn at all times.	[3]
Handling	Avoid creating dust or aerosols. Use in a well-ventilated area, preferably a chemical fume hood.	[3]
Storage	Keep container tightly closed in a dry, cool, and well-ventilated place.	[3] [5]
Incompatible Materials	Strong oxidizing agents, strong acids.	[3]

2. Disposal Workflow

The proper disposal of **Hydroxy-PEG2-(CH₂)₂-Boc** and its associated waste requires a systematic approach to ensure safety and regulatory compliance. The following workflow outlines the decision-making process for appropriate disposal.

Disposal Decision Workflow for Hydroxy-PEG2-(CH2)2-Boc

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Caption: Decision workflow for the proper disposal of **Hydroxy-PEG2-(CH2)2-Boc**.

3. Step-by-Step Disposal Protocol

3.1. Unused or Expired Chemical

- Do not dispose of down the drain or in regular trash.
- Keep the chemical in its original container if possible, ensuring the label is intact and legible.
- If the original container is compromised, transfer the material to a new, compatible, and properly labeled waste container. The label should clearly state "Waste **Hydroxy-PEG2-(CH2)2-Boc**".
- Store the waste container in a designated satellite accumulation area, segregated from incompatible materials.
- Arrange for disposal through your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor.[\[6\]](#)

3.2. Liquid Waste (e.g., solutions from experiments)

- Collect all aqueous and organic solutions containing **Hydroxy-PEG2-(CH2)2-Boc** in a dedicated, sealed, and clearly labeled waste container.[\[1\]](#)
- The waste container label should include the chemical name and approximate concentration.
- Do not mix this waste with other incompatible waste streams.[\[1\]](#)
- Store the container in a designated satellite accumulation area.
- Contact your EHS department for pickup and disposal.

3.3. Solid Waste (e.g., contaminated labware)

- All disposable materials that have come into contact with **Hydroxy-PEG2-(CH2)2-Boc**, such as gloves, pipette tips, weighing paper, and contaminated absorbent materials, should be considered chemical waste.[\[1\]](#)

- Collect these materials in a dedicated, sealed, and clearly labeled container or a designated hazardous waste bag.
- Store the container in a designated satellite accumulation area.
- Dispose of the container through your institution's EHS-approved waste stream.

3.4. Spill Cleanup

- In the event of a spill, immediately alert personnel in the area and restrict access.
- Wearing appropriate PPE, cover the spill with an inert absorbent material (e.g., vermiculite, sand, or earth).^[1]
- Carefully sweep or scoop up the absorbed material to avoid generating dust.
- Place the cleanup materials into a sealed, labeled container for hazardous waste.^[3]
- Decontaminate the spill area with a suitable solvent (e.g., isopropanol or ethanol) and then wash with soap and water.
- Collect all decontamination materials for disposal as chemical waste.

4. Regulatory Compliance

All chemical waste must be disposed of in accordance with federal, state, and local environmental control regulations.^[4] It is the responsibility of the researcher and their institution to ensure full compliance with all applicable laws. Always consult your institution's specific waste management policies and EHS department for guidance. When in doubt, treat the chemical waste as hazardous.

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References

- 1. benchchem.com [benchchem.com]
- 2. Synthonix, Inc > 139115-91-6 | tert-Butyl (2-(2-hydroxyethoxy)ethyl)carbamate [synthonix.com]
- 3. peptide.com [peptide.com]
- 4. peptide.com [peptide.com]
- 5. fishersci.com [fishersci.com]
- 6. sigmaaldrich.com [sigmaaldrich.com]
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